

# Essential Safety and Operational Guide for 3-Methyladenine-d3

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## Compound of Interest

Compound Name: 3-Methyladenine-d3

Cat. No.: B015328

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **3-Methyladenine-d3**. The following procedural guidance is based on the safety data for the structurally similar compound 3-Methyladenine, ensuring a conservative and protective approach.

## Hazard Identification and Personal Protective Equipment (PPE)

While some data for **3-Methyladenine-d3** indicates no classification for hazards, the non-isotopically labeled form, 3-Methyladenine, is classified as a skin and eye irritant.[1][2] Therefore, it is imperative to handle the deuterated compound with the same level of caution. The toxicological properties of **3-Methyladenine-d3** have not been thoroughly investigated.[3]

Recommended Personal Protective Equipment:

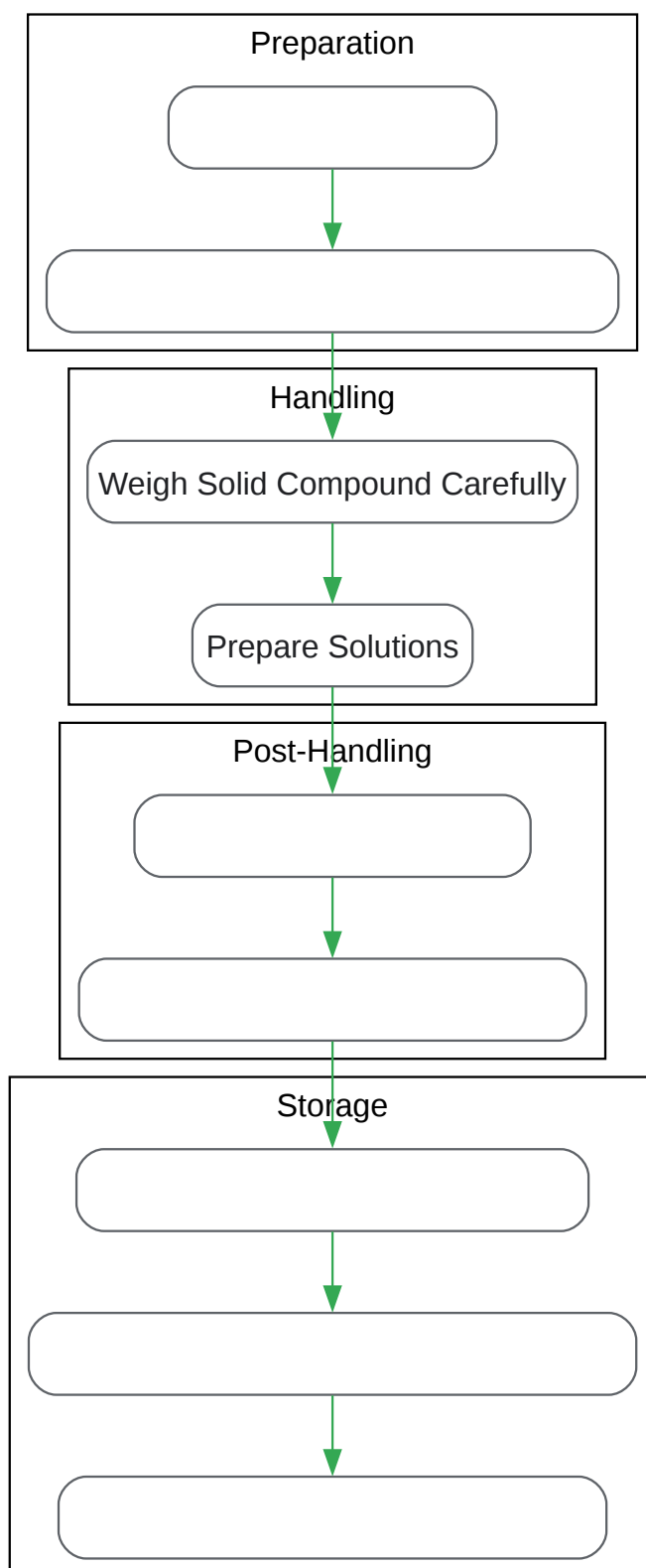
A comprehensive list of recommended PPE for handling **3-Methyladenine-d3** is detailed in the table below. This is considered the minimum requirement for handling the compound.

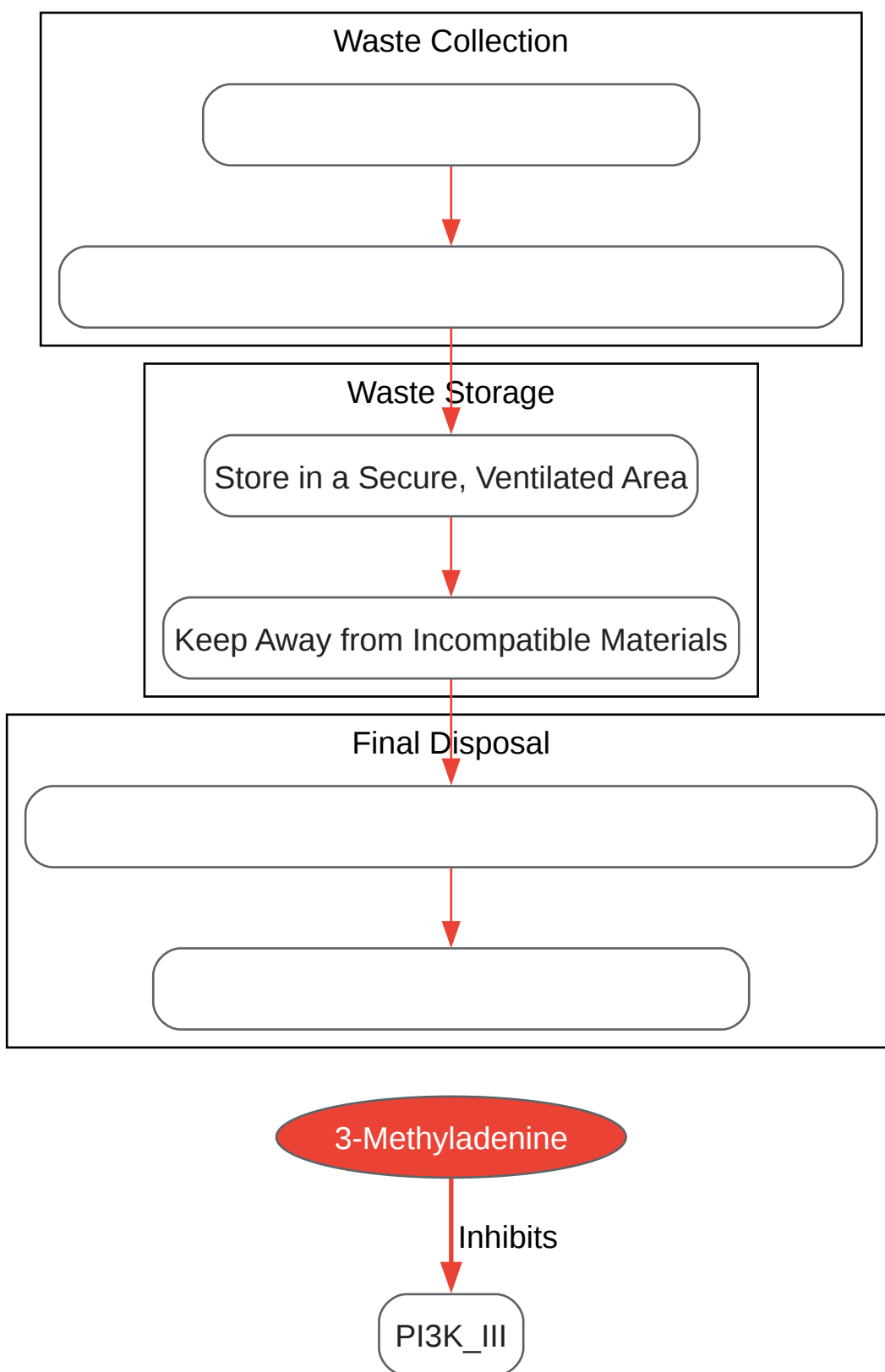
PPE Category	Item	Specification	Rationale
Eye Protection	Safety Glasses or Goggles	ANSI Z87.1 compliant chemical splash goggles.[4]	To protect eyes from splashes and dust.[1][2][5]
Face Shield	Worn over safety goggles for full-face protection.	Recommended for procedures with a high risk of splashing.[4][5][6]	
Hand Protection	Gloves	Chemical-resistant nitrile or latex gloves.[5][6]	To prevent skin contact and absorption.[1][3]
Body Protection	Lab Coat	Full-length, long-sleeved lab coat.	To protect skin and clothing from contamination.[5][7]
Respiratory Protection	Respirator	NIOSH/MSHA or European Standard EN 149 approved respirator.	Use if handling large quantities, generating dust, or in poorly ventilated areas.[2]
Footwear	Closed-toe Shoes	Sturdy, closed-toe shoes.	To protect feet from spills and falling objects.[5][7]

## Operational Plan: Safe Handling and Storage

Adherence to a strict operational plan is crucial for minimizing exposure and ensuring a safe laboratory environment.

Workflow for Handling **3-Methyladenine-d3**:





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